

Chemical structure and stereochemistry of Neostenine

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Compound of Interest

Compound Name: Neostenine

Cat. No.: B1156026

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An In-depth Technical Guide to the Chemical Structure and Stereochemistry of **Neostenine**

Introduction

Neostenine is a member of the Stemona alkaloids, a complex family of natural products isolated from the roots and rhizomes of various Stemona species.[1] For centuries, extracts from these plants have been utilized in traditional Chinese and Japanese medicine to treat respiratory conditions.[1] **Neostenine**, in particular, has garnered significant interest from the scientific community due to its notable antitussive (cough-suppressing) properties, demonstrated in animal models.[1][2]

From a chemical standpoint, **Neostenine** presents a formidable challenge and an attractive target for total synthesis due to its intricate, tetracyclic core structure containing seven stereogenic centers.[1] This guide provides a detailed overview of its chemical structure, absolute stereochemistry, physicochemical properties, and the experimental methodologies employed in its synthesis and characterization.

Chemical Structure and Properties

Neostenine is a tetracyclic alkaloid featuring a fused pyrrolo[1,2-a]azepine nucleus integrated with a butyrolactone ring.[2] Its molecular formula is $C_{17}H_{27}NO_2$. [3][4]

Table 1: Chemical Identifiers and Properties of **Neostenine**

Property	Value	Reference
Molecular Formula	C ₁₇ H ₂₇ NO ₂	[3][4]
Molecular Weight	277.4 g/mol	[4]
IUPAC Name	10-ethyl-14-methyl-12-oxa-4-azatetracyclo[7.6.1.0 ⁴ , ¹⁶ .0 ¹¹ , ¹⁵]hexadecan-13-one	[3]
CAS Number	477953-07-4	[4]
Boiling Point (Predicted)	414.6 ± 45.0 °C at 760 mmHg	[4]
Density (Predicted)	1.1 ± 0.1 g/cm ³	[4]
Flash Point (Predicted)	146.3 ± 19.6 °C	[4]

Stereochemistry and Absolute Configuration

The complex structure of **Neostenine** includes seven chiral centers, leading to a specific three-dimensional arrangement of its atoms. The determination of its precise stereochemistry is crucial for understanding its biological activity and for guiding synthetic efforts.

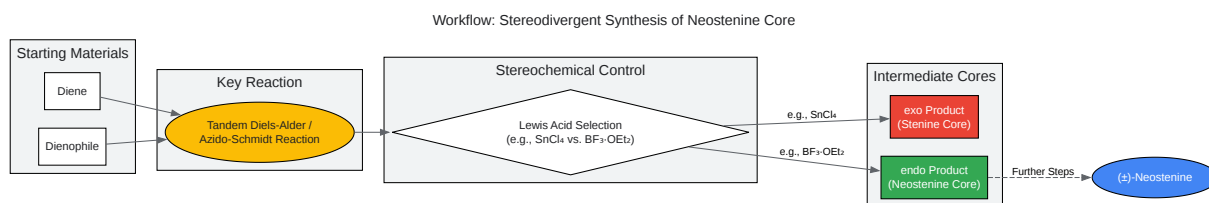
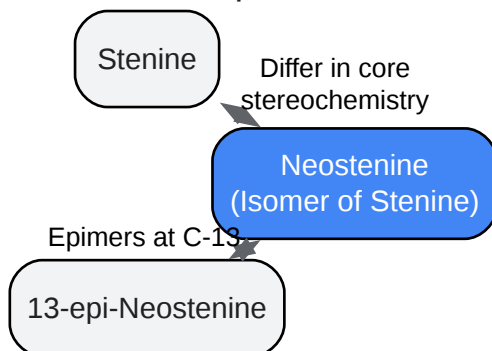
The absolute configuration of **Neostenine**'s seven chiral centers has been unambiguously determined through X-ray crystallography of heavy-atom derivatives.[2] The established configuration is as follows:

Table 2: Absolute Configuration of Chiral Centers in **Neostenine**

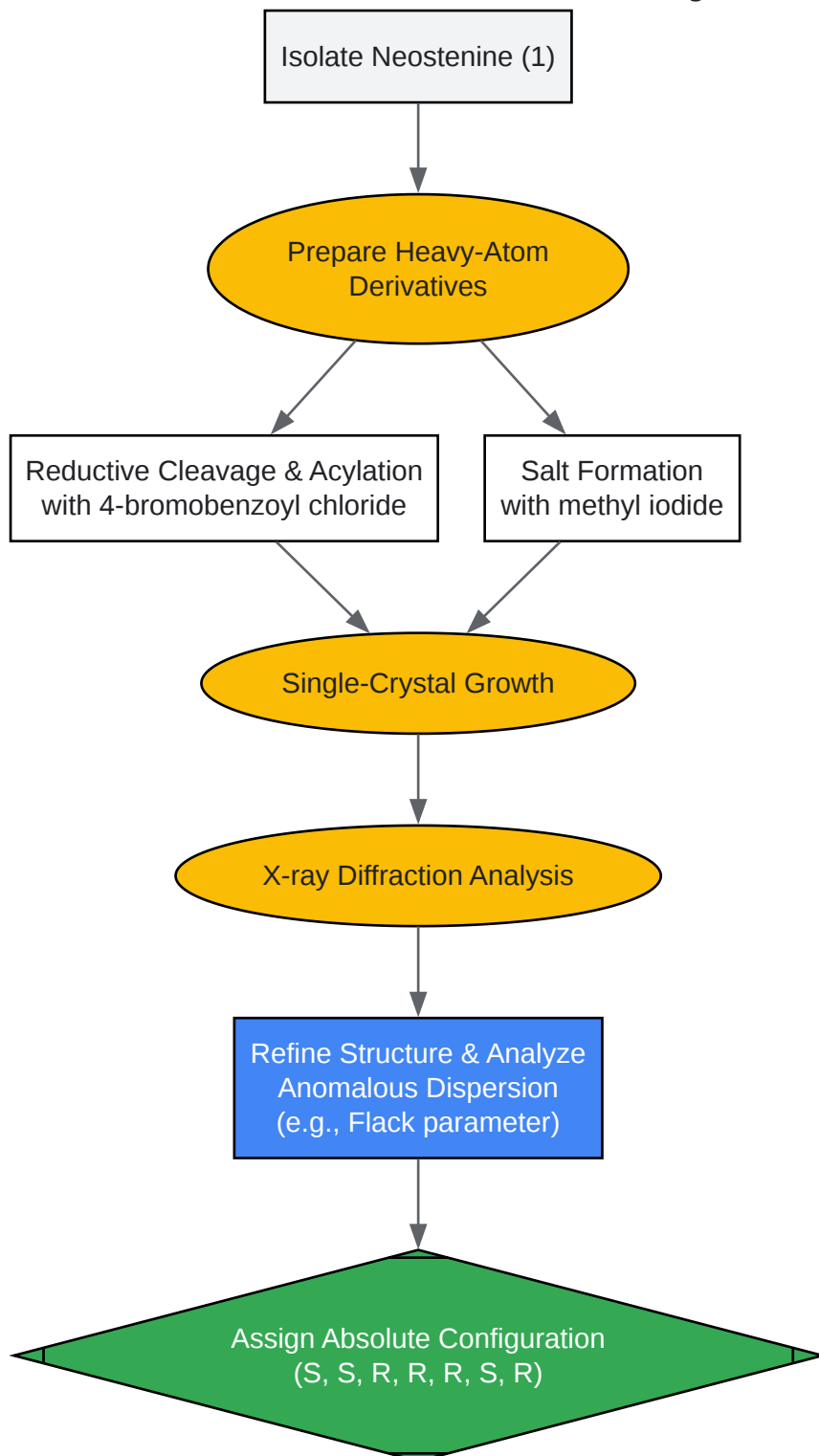
Chiral Center	Absolute Configuration
C1	S
C9	S
C9a	R
C10	R
C11	R
C13	S
C14	R
(Configuration data sourced from reference[2], with atom numbering potentially varying by publication.)	

Neostenine is a stereoisomer of Stenine, another prominent Stemona alkaloid. The structural relationship and stereochemical divergence between **Neostenine**, Stenine, and the synthetically derived 13-epineostenine are critical aspects of their chemistry.[1]

Stereochemical Relationships of Stenine and Neostenine



Workflow: Determination of Absolute Configuration

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References

- 1. Syntheses of the Stemona Alkaloids (±)-Stenine, (±)-Neostenine, and (±)-13-Epineostenine Using a Stereodivergent Diels-Alder/Azido-Schmidt Reaction - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Neostenine | C₁₇H₂₇NO₂ | CID 14729185 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. echemi.com [echemi.com]
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